

validating trans-Carane purity methods

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Compound Focus: trans-Carane

CAS No.: 18968-23-5

Cat. No.: S1827905

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Foundational Data for trans-Carane

The search results contain one specific chromatographic data point for **trans-Carane**, which could serve as a reference in method development.

Compound	CAS#	Formula	Molecular Weight	Kovats Retention Index	Column Type	Reference
(1S,6S)-3,7,7-Trimethylbicyclo[4.1.0]heptane (trans-carane)	18968-23-5	C10H18	138.25	978	Squalane	Udarov BG et al. (1986) [1]

General Principles of Purity Method Validation

Although specific protocols for **trans-Carane** are not available, the broader scientific literature outlines a standardized framework for validating chromatographic purity methods in the pharmaceutical industry, as guided by ICH Q2(R1) [2]. The core performance characteristics that must be validated are summarized below.

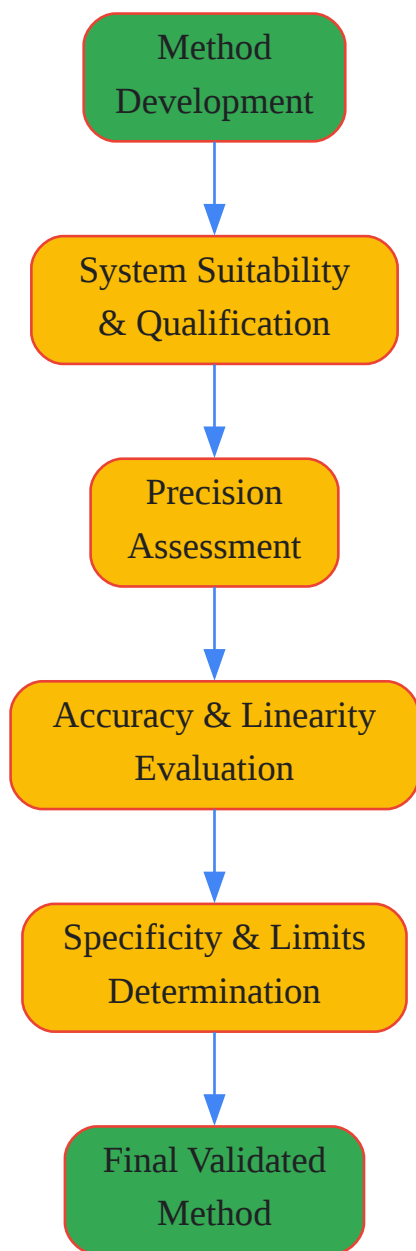
Performance Characteristic	Experimental Methodology & Purpose
Specificity	Assesses the method's ability to measure the analyte accurately despite interferences. Evaluated by comparing sample chromatograms to blanks and spiked samples [2].
Linearity & Range	Demonstrates that the method provides results directly proportional to analyte concentration. Established by analyzing samples at 50% to 150% of target load and calculating the coefficient of determination (R^2) [2].

| **Precision** | **Repeatability**: %RSD of multiple determinations of the same sample [2]. **Intermediate Precision**: %RSD of results accounting for variations in days, analysts, and equipment [2]. | **Accuracy** | Determines the closeness of measured value to the true value. Expressed as $100 \times (1 - \text{slope})$, where the slope is from regression analysis of % main peak vs. % target load [2]. | **Detection Limit (DL) & Quantitation Limit (QL)** | The lowest levels at which an analyte can be detected or reliably quantified. Estimated using statistical approaches on signal and noise [2]. |

A modern approach to validation, known as **Uncertainty Based on Current Information (UBCI)**, suggests that performance characteristics like precision can be predicted in real-time from the signal and noise levels of a specific chromatogram, moving towards a "live validation" model [2].

Proposed Experimental Workflow

Based on general validation principles, the following workflow outlines the key stages for establishing a purity method. You can use this as a high-level guide, though it would need to be filled with **trans-Carane**-specific parameters and results.



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References

1. The Kovats Retention Index: (1S,6S)-3,7,7-Trimethylbicyclo... [pherobase.com]
2. Uncertainty Estimates of Purity Measurements Based on Current... [link.springer.com]

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